

Comparative Spectroscopic Analysis: Fisetinidin vs. 5-Hydroxy Flavonoids[1][2]

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Compound of Interest

Compound Name: *Fisetinidin*

CAS No.: 2948-76-7

Cat. No.: B191244

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Executive Summary & Structural Logic

This guide provides a technical comparison between **Fisetinidin** (and its derivatives) and the more common 5-hydroxy flavonoids (e.g., Catechin, Cyanidin). The core distinction lies in the C5 position of the A-ring: **Fisetinidin** is a 5-deoxy flavonoid (resorcinol-type A-ring), whereas Catechin/Cyanidin are 5-hydroxy flavonoids (phloroglucinol-type A-ring).[1][2]

This single structural absence (H instead of OH at C5) dictates massive shifts in spectroscopic behavior, stability, and chemical reactivity.

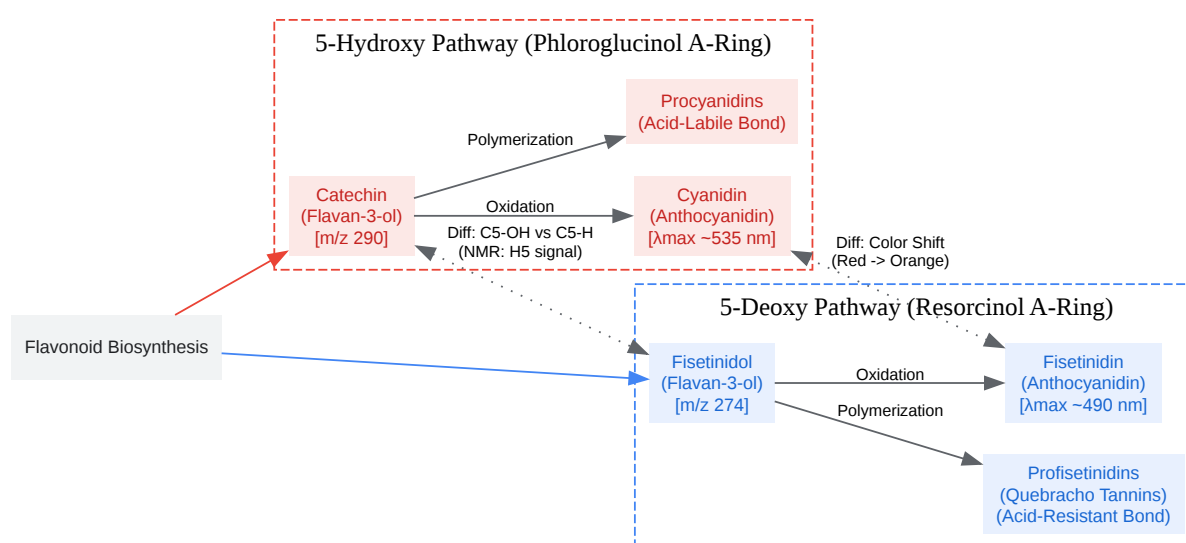
Key Differentiators:

- UV-Vis: Hypsochromic shift in anthocyanidin forms (Orange vs. Red).[1][2]
- NMR: Presence of a diagnostic H5 proton signal (absent in 5-OH analogues).[1][2]
- Mass Spec: Distinct Retro-Diels-Alder (RDA) fragmentation due to the resorcinol A-ring.[1][2]

- Stability: The 5-deoxy A-ring confers acid-resistance to the interflavanyl bond in condensed tannins (pro**fisetinidins**), unlike the acid-labile procyanidins.[1][2]

Structural & Pathway Visualization

The following diagram illustrates the structural divergence and its spectroscopic consequences.



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Caption: Structural divergence between 5-hydroxy (Red) and 5-deoxy (Blue) flavonoid pathways affecting spectroscopy and stability.

Comparative Spectroscopic Analysis

A. UV-Visible Spectroscopy

The electronic transition of the chromophore is directly altered by the auxochromic pattern on the A-ring.

Feature	Fisetinidin (5-deoxy)	Cyanidin (5-hydroxy)	Mechanism/Causality
Visible (MeOH/HCl)	485 – 495 nm (Orange)	535 nm (Magenta/Red)	The 5-OH group in Cyanidin donates electron density to the chromophore, causing a bathochromic shift. [1][2] Its absence in Fisetinidin results in a higher energy transition (blue-shifted).[1][2]
Band II (UV)	~280 nm	~280 nm	Both share the basic flavan skeleton absorbance.
Stability (pH)	High stability in acid; resistant to nucleophilic attack at C2.[1][2]	Susceptible to hydration (color loss) at pH > 3.[1][2]	The 5-OH stabilizes the flavylium cation via resonance but also facilitates hydration to the colorless hemiketal.

B. NMR Fingerprinting (1H & 13C)

This is the most definitive method for identification. The H5 proton is the "smoking gun" for **Fisetinidin** derivatives.

Position	Fisetinidol (5-deoxy)	Catechin (5-hydroxy)	Diagnostic Note
Proton H5	Doublet (d), 6.8 – 7.2 ppm	Absent (Substituted by OH)	CRITICAL: In Fisetinidol, H5 couples with H6 (Hz).[1][2] In Catechin, this region is empty.
Proton H6	dd or d, 6.3 – 6.5 ppm	d, ~5.9 ppm	H6 in Catechin is upfield due to shielding by two ortho-OH groups (C5, C7). [1][2]
Proton H8	d, 6.3 – 6.5 ppm	d, ~6.0 ppm	Similar to H6, the phloroglucinol ring protons are more shielded than resorcinol protons.
Carbon C5	~130 ppm (CH)	~156 ppm (C-OH)	The chemical shift difference of >25 ppm is unambiguous.[1][2]

C. Mass Spectrometry (MS/MS Fragmentation)

Differentiation relies on Retro-Diels-Alder (RDA) cleavage patterns of the C-ring.[1][2]

- Precursor Ions (Negative Mode ESI):

- Catechin:

289

[1][2]

- Fisetinidol:

273

(16 Da mass difference = Oxygen).[1][2]

- RDA Fragments:

- Catechin: Cleavage yields

137 (A-ring, Phloroglucinol type) and

151 (B-ring, Catechol type).[1][2]

- Fisetinidol: Cleavage yields

121 (A-ring, Resorcinol type) and

151 (B-ring).[1][2] Note: Depending on charge retention, the A-ring fragment may appear at m/z 109 or 121.

Experimental Protocols

Protocol A: Extraction of Profisetinidins from Quebracho Wood

Objective: Isolate 5-deoxy proanthocyanidins (profisetinidins) for spectroscopic analysis.[1][2]

- Material Preparation: Grind *Schinopsis lorentzii* (Quebracho) heartwood to a fine powder (40 mesh).
- Sulphitation (Optional for solubility): For commercial-grade mimicry, treat with 4% sodium bisulfite and 1% sodium bicarbonate at 100°C for 2 hours.[1][2] For pure native analysis, skip sulphitation.
- Extraction:
 - Solvent: Acetone:Water (7:3 v/v) containing 0.1% Ascorbic Acid (to prevent oxidation).[2]
 - Ratio: 1:10 (w/v).[1][2]
 - Condition: Sonicate for 30 mins at room temperature.
- Purification:
 - Filter through Whatman No. 1.[1][2]

- Remove acetone via rotary evaporator at <40°C.[1][2]
- Partition: Wash aqueous phase with Hexane (remove lipids) then extract with Ethyl Acetate (monomers/dimers).[1][2] The aqueous phase contains polymeric tannins.
- Sephadex LH-20: Load ethyl acetate fraction onto Sephadex LH-20.[1][2] Elute with Ethanol (monomers) followed by Acetone:Water (1:[1][2]1) (oligomers).[1][2]

Protocol B: Acid-Butanol Assay (Differentiation Test)

Objective: Distinguish between Procyanidins (acid-labile) and **Pro****fisetinidins** (acid-resistant).
[1][2]

- Reagent: 95:5 n-Butanol:HCl with 2% Iron(III) Ammonium Sulfate.
- Procedure: Mix 1 mL extract with 6 mL reagent. Heat at 95°C for 50 mins.
- Result Interpretation:
 - Procyanidins: Yield Cyanidin (Red, 535 nm).[2]
 - **Pro****fisetinidins**: Do NOT yield **Fisetinidin** efficiently under these standard conditions due to the stability of the C4-C8 interflavanyl bond in 5-deoxy systems.[1] This "negative" result is diagnostic for Quebracho-type tannins unless harsh oxidative conditions are used.[1][2]

References

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